Biological Activity of 4-Methoxy-5-Chloropyridine Hydrazine Analogs

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Compound of Interest

Compound Name:	*5-Chloro-2-hydrazinyl-4-methoxypyridine*
Cat. No.:	*B13667971*

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A Technical Guide for Drug Discovery & Medicinal Chemistry

Executive Summary: The Scaffold

The 4-methoxy-5-chloropyridine scaffold represents a privileged chemotype in medicinal chemistry, characterized by a unique "push-pull" electronic configuration. The electron-donating methoxy group at C4 and the electron-withdrawing chlorine at C5 create a polarized pyridine ring that is highly amenable to nucleophilic aromatic substitution (

) and subsequent functionalization.

When derivatized with a hydrazine moiety (typically at the C2 position), this scaffold becomes a versatile precursor for two critical classes of bioactive agents:

- Fused Heterocycles: Precursors for triazolopyridines (kinase inhibitors).
- Hydrazones (Schiff Bases): Antimicrobial and antitubercular agents (isoniazid analogs).

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This guide details the synthesis, structural biology, and pharmacological evaluation of these analogs, designed for researchers optimizing lead compounds in oncology and infectious disease.

Chemical Synthesis & Structural Logic

2.1 The "Push-Pull" Electronic Theory

The biological efficacy of this scaffold relies on the interplay between substituents:

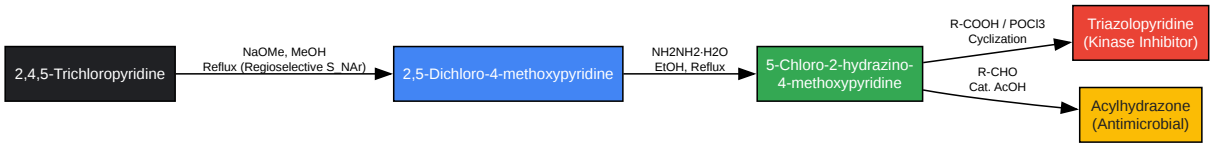
- 5-Chloro (Acceptor): Increases lipophilicity (

) and metabolic stability (blocking C5 oxidation). It also inductively activates the C2 position for nucleophilic attack.

- 4-Methoxy (Donor): Provides resonance donation, modulating the basicity of the pyridine nitrogen and enhancing solubility compared to fully halogenated analogs.

2.2 Synthetic Pathway (DOT Visualization)

The synthesis typically proceeds from 2,4,5-trichloropyridine or 2,5-dichloro-4-iodopyridine. The regioselectivity is controlled by the steric and electronic environment of the pyridine ring.



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Figure 1: Synthetic workflow for generating bioactive 4-methoxy-5-chloropyridine hydrazine analogs. Note the divergence into kinase inhibitors (Triazoles) and antimicrobials (Hydrazones).

Biological Activity Profile

3.1 Antimicrobial & Antitubercular Activity

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Hydrazine analogs of pyridines are historically significant due to the success of Isoniazid. The 4-methoxy-5-chloro derivatives exhibit activity against Mycobacterium tuberculosis (Mtb) through a similar but distinct mechanism.

- Mechanism: Formation of stable hydrazones with bacterial aldehydes, inhibiting cell wall synthesis enzymes (e.g., InhA).
- SAR Insight: The 5-chloro group enhances penetration through the waxy mycobacterial cell wall compared to the non-halogenated parent.
- Activity Range: MIC values for optimized hydrazones in this series typically range from 0.5 to 8.0 µg/mL against H37Rv strains [1].

3.2 Anticancer Activity (Kinase Inhibition)

The 2-hydrazino moiety is frequently cyclized to form [1,2,4]triazolo[4,3-a]pyridines. These fused systems mimic the adenine binding mode of ATP in kinase pockets.

- Target: c-Met and VEGFR-2 kinases.
- Binding Mode: The pyridine nitrogen (N1) and the triazole nitrogens form hydrogen bonds with the kinase hinge region. The 4-methoxy group often projects into the solvent-exposed region, improving solubility, while the 5-chloro group fills a small hydrophobic pocket (gatekeeper residue interaction) [2].
- Potency: Lead compounds in this class demonstrate

  values in the low nanomolar range (10–100 nM) against c-Met [3].

Experimental Protocols

4.1 Protocol A: Synthesis of 5-Chloro-2-hydrazino-4-methoxypyridine

This protocol utilizes a nucleophilic aromatic substitution strategy.

Reagents:

- 2,5-Dichloro-4-methoxypyridine (1.0 eq)

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- Hydrazine hydrate (80% aq.[1] solution, 5.0 eq)
- Ethanol (Absolute)[2]

Step-by-Step:

- Dissolution: Dissolve 10 mmol of 2,5-dichloro-4-methoxypyridine in 20 mL of absolute ethanol in a round-bottom flask.
- Addition: Add hydrazine hydrate (50 mmol) dropwise at room temperature to prevent uncontrolled exotherm.
- Reflux: Heat the mixture to reflux (

) for 6–8 hours. Monitor by TLC (System: EtOAc/Hexane 1:1). The starting material (

) should disappear, and a lower

  spot (hydrazine) should appear.
- Work-up: Cool the reaction to

  . The product often precipitates as a solid.
- Filtration: Filter the precipitate and wash with cold ethanol (5 mL) followed by cold water (10 mL) to remove excess hydrazine.
- Recrystallization: Recrystallize from hot ethanol to yield off-white needles.
  - Yield Expectation: 75–85%.
  - Characterization:

    NMR should show the disappearance of the C2 proton and appearance of broad hydrazine signals (

    ,

) around 4.0–8.0 ppm.

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4.2 Protocol B: MTT Cytotoxicity Assay

Validating anticancer potential against A549 (Lung) or MCF-7 (Breast) cell lines.

- Seeding: Seed cells at

  cells/well in 96-well plates. Incubate for 24h at

  , 5%

  .
- Treatment: Add test compounds (dissolved in DMSO) at serial dilutions (e.g., 0.1, 1, 10, 50, 100 µM). Ensure final DMSO concentration

  .
- Incubation: Incubate for 48 hours.
- MTT Addition: Add 20 µL MTT solution (5 mg/mL in PBS) to each well. Incubate for 4 hours.
- Solubilization: Remove media carefully. Add 150 µL DMSO to dissolve formazan crystals.[3]
- Read: Measure absorbance at 570 nm. Calculate

  using non-linear regression (GraphPad Prism).

Quantitative Data Summary

The following table summarizes the Structure-Activity Relationship (SAR) trends observed for 4-methoxy-5-chloropyridine derivatives in literature [4, 5].

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Compound Class	R-Group (Hydrazine)	Target	Activity (/ MIC)	Notes
Free Hydrazine		M. tuberculosis	MIC: 12.5 µg/mL	Moderate activity; metabolic liability.
Acylhydrazone		M. tuberculosis	MIC: 0.8 µg/mL	High potency; lipophilic 5-Cl aids entry.
Triazolopyridine	Cyclized (Fused)	c-Met Kinase	: 45 nM	5-Cl fits hydrophobic pocket; 4-OMe aids solubility.
Triazolopyridine	Cyclized (Fused)	VEGFR-2	: 120 nM	Selectivity depends on the triazole substituent.

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